

# Physical properties of "3-Bromo-4-ethylphenol" (melting point, boiling point)

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## Compound of Interest

Compound Name: 3-Bromo-4-ethylphenol

Cat. No.: B1291987

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## Physical Properties of 3-Bromo-4-ethylphenol: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of the aromatic organic compound **3-Bromo-4-ethylphenol**. The information presented is intended to support research and development activities, particularly in the fields of medicinal chemistry, material science, and synthetic organic chemistry. This document summarizes the available data for its boiling point and notes the absence of a readily available experimental melting point in the reviewed literature. Furthermore, it outlines standardized experimental protocols for the determination of these critical physical constants.

## Summary of Physical Properties

The physical properties of a compound are fundamental to its application in research and industry, influencing factors such as reaction conditions, purification methods, and formulation development. The table below summarizes the available quantitative data for **3-Bromo-4-ethylphenol**.

Physical Property	Value	Source
Boiling Point	265.5 ± 20.0 °C (at 760 mmHg)	[1]
Melting Point	Not available	[1]

Note: While a precise melting point for **3-Bromo-4-ethylphenol** is not readily found in the surveyed literature, the structurally similar compound, 3-Bromo-4-methylphenol, has a reported melting point in the range of 50-57 °C[2][3]. This information may serve as a rough estimate but should be used with caution.

## Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is crucial for compound identification and purity assessment. The following are generalized, well-established methods for these measurements.

### Melting Point Determination

The melting point of a solid is the temperature at which it transitions to a liquid. A sharp melting range typically indicates a high degree of purity.

Apparatus-Based Method (e.g., Mel-Temp Apparatus):

- **Sample Preparation:** A small amount of the finely powdered, dry sample is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower, more precise measurement (1-2 °C per minute) as the expected melting point is approached.

- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded as the melting range.

Thiele Tube Method:

- **Sample Preparation:** As with the apparatus-based method, the sample is packed into a capillary tube.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The assembly is then suspended in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- **Heating:** The side arm of the Thiele tube is gently heated, allowing for uniform heat distribution via convection currents.
- **Observation:** The melting range is observed and recorded as described in the apparatus-based method.

## Boiling Point Determination

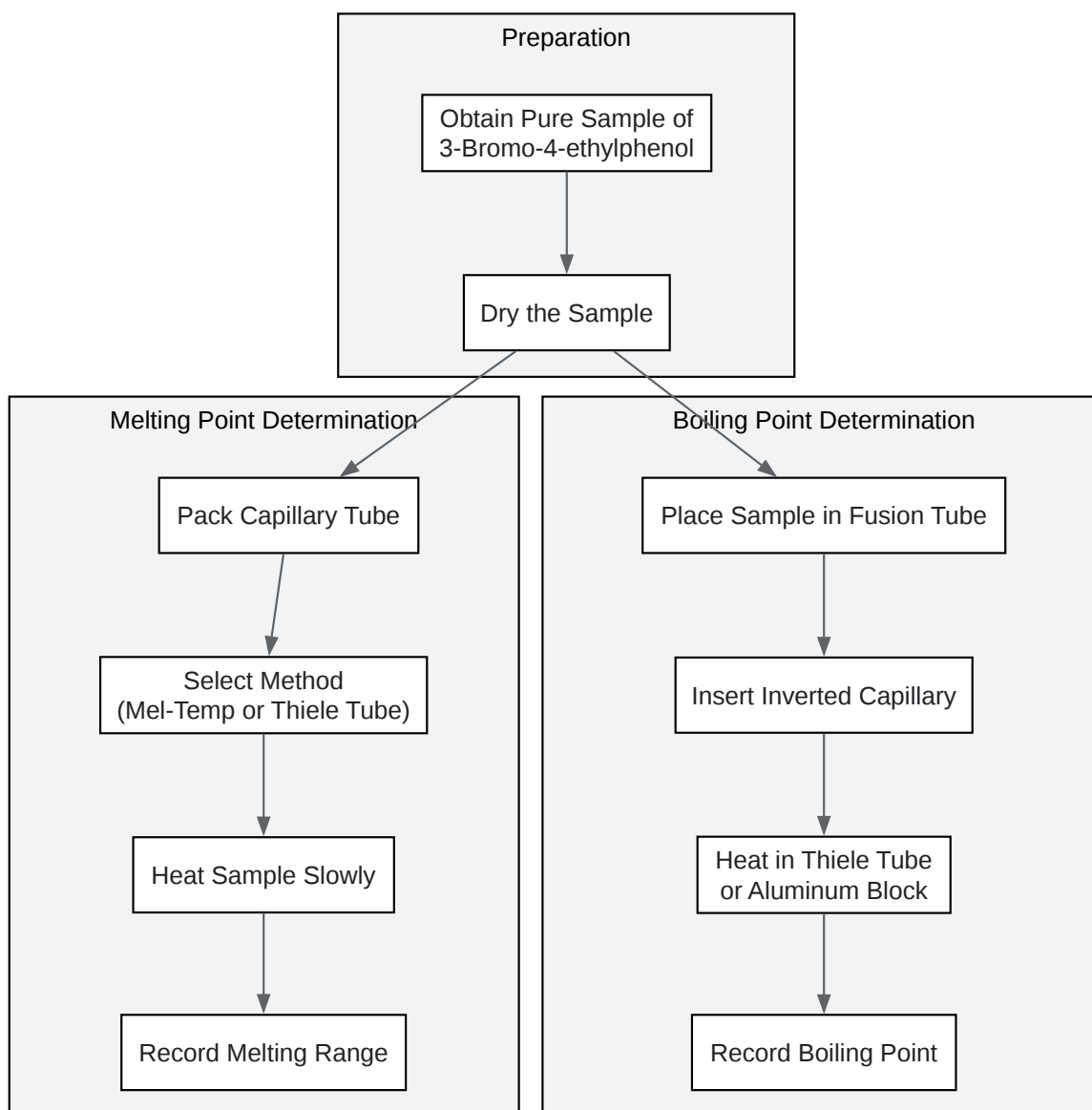
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Micro Boiling Point (Thiele Tube or Aluminum Block Method):

- **Sample Preparation:** A small amount of the liquid is placed in a small test tube or fusion tube. A capillary tube, sealed at one end, is placed inverted into the liquid.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and heated in a Thiele tube or an aluminum block.
- **Heating:** The apparatus is heated slowly and uniformly.
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube. The heat is then removed, and the liquid is allowed to cool slowly. The boiling point is the temperature at which the bubbling ceases and the liquid begins to enter the capillary tube.

# Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a chemical compound like **3-Bromo-4-ethylphenol**.



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Caption: Workflow for Determining Physical Properties.

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## References

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